

Physical and chemical properties of Diethyl propylmalonate.

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Compound of Interest

Compound Name: Diethyl propylmalonate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Diethyl Propylmalonate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **diethyl propylmalonate**. The information is presented in a structured format to facilitate easy access and comparison, with detailed experimental protocols and visualizations to support laboratory applications and theoretical understanding.

Physical Properties

Diethyl propylmalonate is a colorless liquid with properties that have been well-characterized.

[1][2][3][4][5] These properties are crucial for its handling, storage, and application in various chemical syntheses. A summary of its key physical constants is provided in the table below.

Table 1: Physical Properties of **Diethyl Propylmalonate**

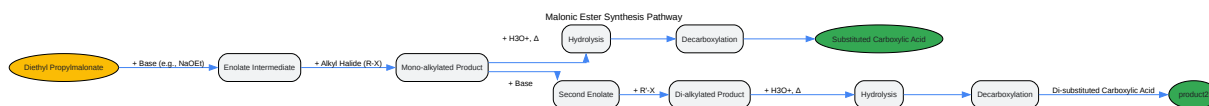
Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O ₄	[1][2][4][6]
Molecular Weight	202.25 g/mol	[1][2][4][6]
Appearance	Clear, colorless liquid/oil	[2][5]
Boiling Point	221-222 °C (at 760 mmHg)	[1][4]
Density	0.987 g/mL at 25 °C	[1][4][5]
Refractive Index (n _{20/D})	1.418	[1][4][5]
Flash Point	92 °C (197.6 °F) - closed cup	[1][4]
Solubility	Insoluble in water. Soluble in dichloromethane, ethanol, and ethyl acetate.	[2][5]

Chemical Properties and Reactivity

The chemical behavior of **diethyl propylmalonate** is primarily dictated by the presence of the ester functional groups and the acidic α -hydrogen. This structure allows for a range of important chemical transformations, most notably in the synthesis of carboxylic acids and other functionalized molecules.

Enolate Formation and Alkylation (Malonic Ester Synthesis)

One of the most significant reactions involving **diethyl propylmalonate** is its use in the malonic ester synthesis. The methylene proton positioned between the two carbonyl groups is acidic ($pK_a \approx 13$) and can be readily removed by a moderately strong base, such as sodium ethoxide, to form a stable enolate ion.[7] This nucleophilic enolate can then react with an alkyl halide in an S_N2 reaction to form a C-alkylated derivative. This process can be repeated to introduce a second alkyl group.[7]



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Caption: General workflow of the malonic ester synthesis.

Hydrolysis and Decarboxylation

Following alkylation, the resulting substituted diethyl malonate can be hydrolyzed to the corresponding dicarboxylic acid using aqueous acid and heat.[7] The substituted malonic acid is unstable to heat and readily undergoes decarboxylation (loss of CO₂) to yield a substituted carboxylic acid.[7]

Other Reactions

Diethyl propylmalonate can participate in various other reactions typical of esters and compounds with active methylene groups. These include transesterification in the presence of other alcohols and condensation reactions.

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **diethyl propylmalonate**.

Table 2: Spectroscopic Data for **Diethyl Propylmalonate**

Technique	Key Features	Reference
^1H NMR	Signals corresponding to the ethyl ester groups (triplet and quartet) and the propyl group (triplet, sextet, and triplet), as well as a characteristic signal for the α -hydrogen.	[8]
^{13}C NMR	Resonances for the carbonyl carbons, the α -carbon, and the carbons of the ethyl and propyl groups.	[8][9]
Infrared (IR) Spectroscopy	Strong absorption band characteristic of the C=O stretching of the ester group (around $1730\text{-}1750\text{ cm}^{-1}$), and C-H stretching vibrations.	[8]
Mass Spectrometry (MS)	The mass spectrum shows fragmentation patterns corresponding to the loss of ethoxy and other alkyl groups. A prominent peak corresponds to the loss of the diethyl malonate moiety (M-159).	[8][10]

Experimental Protocols

The following sections provide detailed methodologies for determining the key physical properties of **diethyl propylmalonate**.

Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for small sample volumes and provides a reasonably accurate measurement of the boiling point.

Boiling Point Determination Workflow

Sample Preparation

Place ~0.5 mL of diethyl propylmalonate into a small test tube.

Insert a sealed capillary tube (sealed end up) into the test tube.

Attach the test tube to a thermometer.

Measurement

Immerse the assembly in a heating bath (e.g., Thiele tube with mineral oil).

Heat the bath gently.

Observe for a continuous stream of bubbles from the capillary tube.

Remove heat and allow to cool slowly.

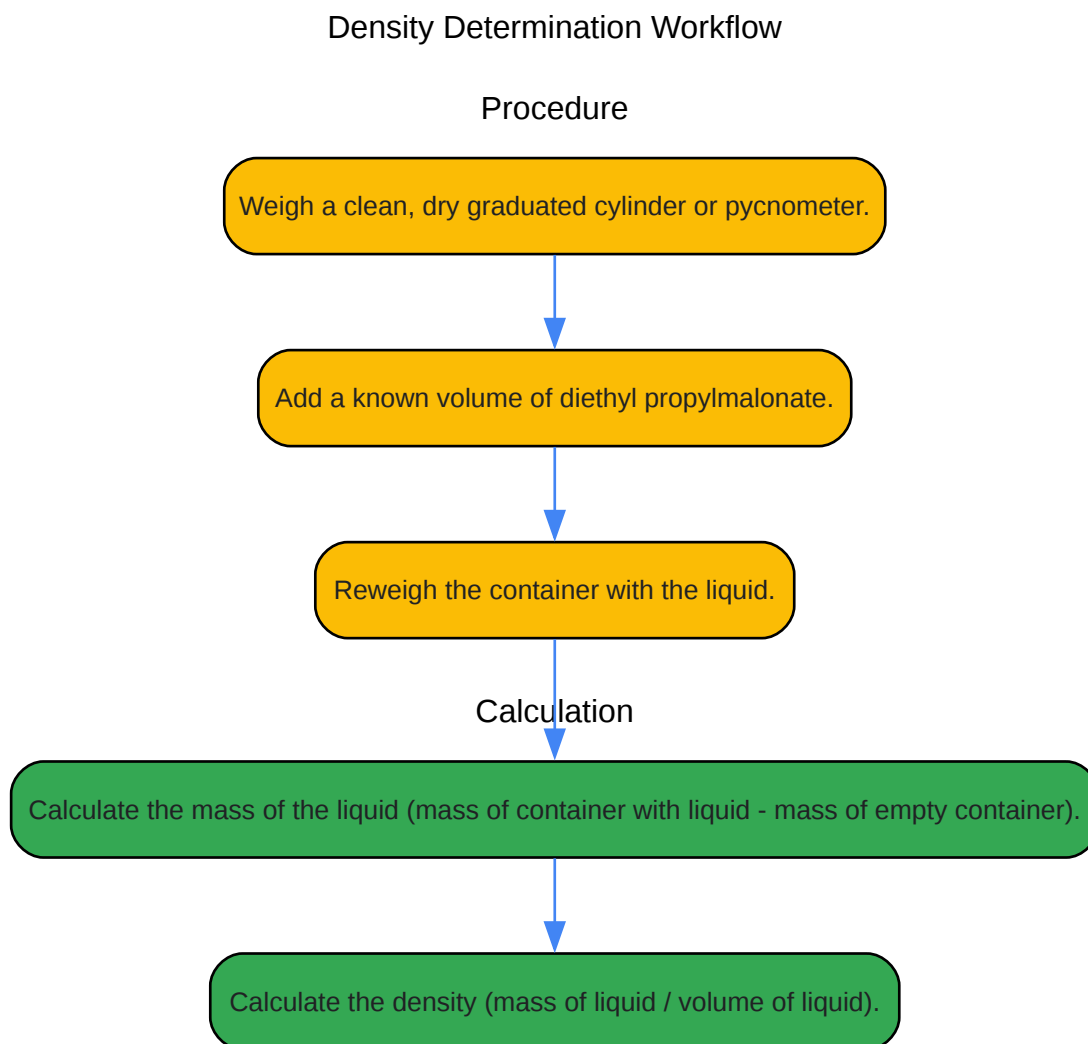
Record the temperature at which the liquid is drawn into the capillary tube. This is the boiling point.

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Caption: Workflow for determining the boiling point.

Determination of Density

The density of **diethyl propylmalonate** can be determined by accurately measuring the mass of a known volume.



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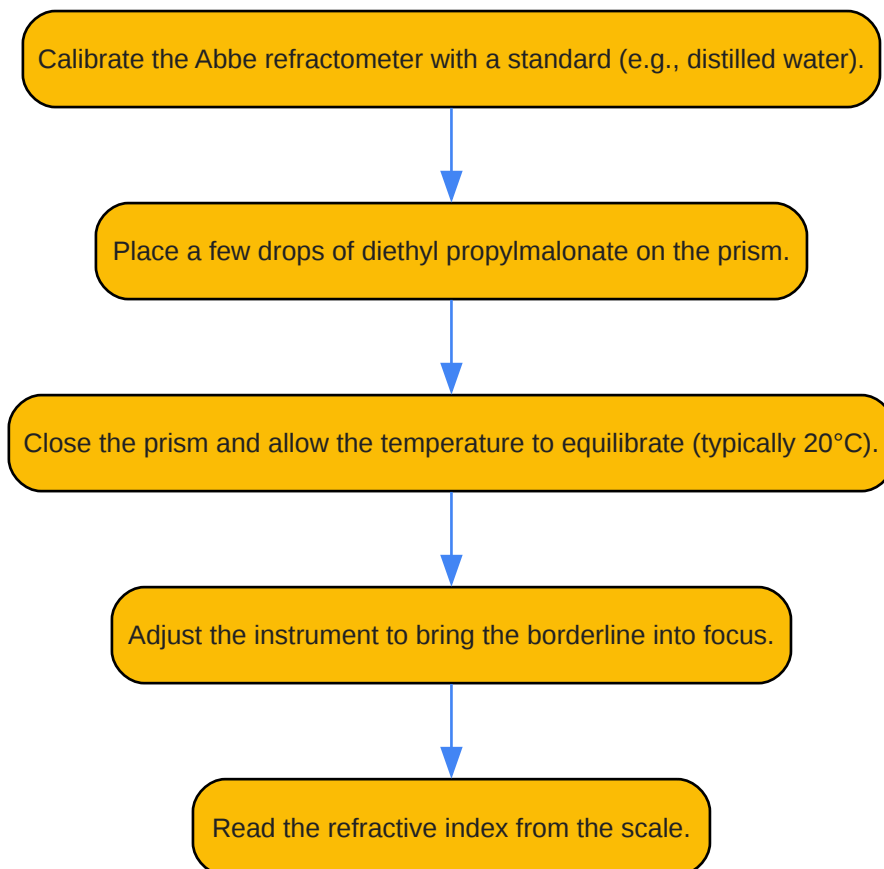
Caption: Workflow for determining density.

Determination of Refractive Index

An Abbe refractometer is commonly used to measure the refractive index of liquids.

Refractive Index Determination Workflow

Procedure



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Caption: Workflow for determining the refractive index.

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